

1-Methyl-2-oxopiperidine-4-carboxylic Acid: A Technical Overview

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Compound of Interest

Compound Name: 1-Methyl-2-oxopiperidine-4-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Methyl-2-oxopiperidine-4-carboxylic acid, with the CAS number 1000932-09-1, is a heterocyclic organic compound.^[1] Its structure features a six-membered piperidine ring containing a lactam (a cyclic amide) and a carboxylic acid functional group at the 4-position. The nitrogen atom of the piperidine ring is substituted with a methyl group. This molecule is recognized as a valuable building block in medicinal chemistry and organic synthesis, primarily utilized as an intermediate in the development of more complex molecules.^{[2][3]} While detailed experimental data remains limited in publicly accessible literature, this guide consolidates available information on its chemical properties and provides a putative synthetic approach based on related compounds.

Core Chemical Properties

Currently, experimentally determined physicochemical data for **1-Methyl-2-oxopiperidine-4-carboxylic acid** is not widely published. The information available is primarily from commercial suppliers and computational predictions.

Table 1: Physical and Chemical Properties of **1-Methyl-2-oxopiperidine-4-carboxylic Acid**

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ NO ₃	[1]
Molecular Weight	157.17 g/mol	[1]
CAS Number	1000932-09-1	[1]
Physical Form	White to Yellow Solid	[4]
Storage Temperature	Room Temperature (Sealed, Dry)	[4]

Table 2: Predicted Physicochemical Properties of Related Compounds

Note: The following data is for the closely related compound, Methyl 2-oxopiperidine-4-carboxylate (CAS 25504-47-6), and should be used as an estimation for the target carboxylic acid.

Property	Predicted Value	Source
Boiling Point	316.0 ± 35.0 °C	[5]
Density	1.150 ± 0.06 g/cm ³	
pKa	15.65 ± 0.40	
Solubility	Soluble in organic solvents	

Spectroscopic Characterization

Detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **1-Methyl-2-oxopiperidine-4-carboxylic acid** is not readily available in the reviewed literature. However, the expected spectral characteristics can be inferred from its functional groups.

- ¹H NMR: The spectrum would be expected to show signals for the N-methyl group, the protons on the piperidine ring, and a characteristic broad singlet for the carboxylic acid proton, typically downfield.

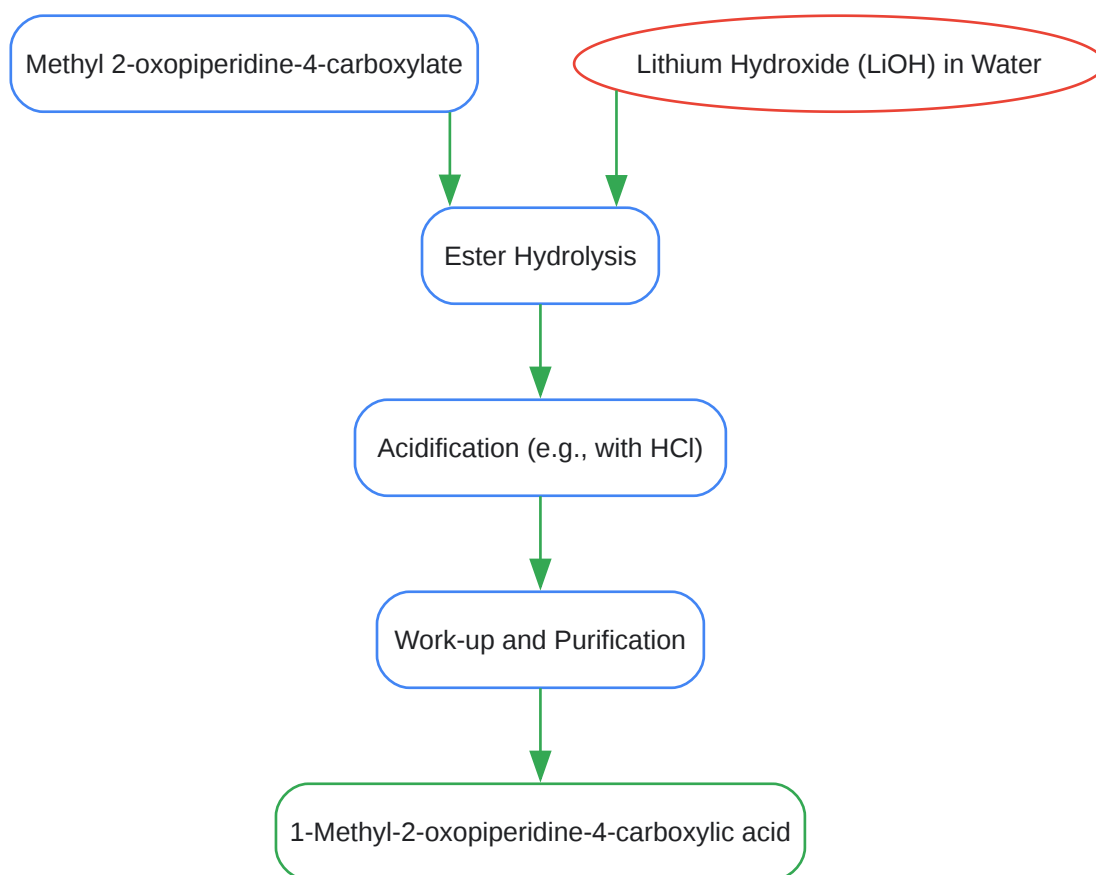
- ^{13}C NMR: The spectrum should display seven distinct carbon signals, including a carbonyl carbon for the lactam, a carboxylic acid carbon, the N-methyl carbon, and the four carbons of the piperidine ring.
- IR Spectroscopy: The infrared spectrum would be characterized by a broad O-H stretching band for the carboxylic acid, a C=O stretching band for the carboxylic acid, and another C=O stretching band for the lactam.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the compound's molecular weight.

Synthesis and Reactivity

Putative Synthetic Pathway

A specific, detailed experimental protocol for the synthesis of **1-Methyl-2-oxopiperidine-4-carboxylic acid** is not described in the available literature. However, a plausible synthetic route involves the hydrolysis of its corresponding methyl ester, Methyl 2-oxopiperidine-4-carboxylate, which is commercially available. A general procedure for the hydrolysis of a similar ester to a carboxylic acid using lithium hydroxide has been reported and could be adapted.

The proposed workflow is as follows:



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Caption: Proposed synthesis of the target compound via ester hydrolysis.

Chemical Reactivity

The chemical reactivity of **1-Methyl-2-oxopiperidine-4-carboxylic acid** is dictated by its functional groups: a tertiary amine, a lactam, and a carboxylic acid.

- **Carboxylic Acid:** This group can undergo typical reactions such as esterification, amide bond formation, and reduction.
- **Lactam:** The lactam is relatively stable but can be hydrolyzed under harsh acidic or basic conditions.
- **N-Methyl Group:** The tertiary amine can be involved in salt formation with acids.

Biological and Pharmacological Context

There is no specific information in the reviewed literature regarding the biological activity, pharmacological properties, or involvement in any signaling pathways of **1-Methyl-2-oxopiperidine-4-carboxylic acid** itself. However, the piperidine scaffold is a common motif in many biologically active compounds, and piperidine carboxylic acid derivatives are recognized as important intermediates in drug discovery.[3] The presence of the carboxylic acid group can be crucial for interactions with biological targets, but it can also present challenges in drug design related to metabolic stability and membrane permeability.[6]

Conclusion

1-Methyl-2-oxopiperidine-4-carboxylic acid is a commercially available building block with potential applications in medicinal chemistry and organic synthesis. While a comprehensive experimental characterization is not yet publicly available, its chemical properties can be inferred from its structure and data from related compounds. The development of a detailed understanding of its reactivity and potential biological activity will rely on future research efforts. This guide provides a foundational overview for scientists and researchers interested in utilizing this compound in their work.

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